

Application Notes and Protocols for Ulexite in Materials Science

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Compound of Interest

Compound Name: Ulexite

Cat. No.: B576465

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Introduction

Ulexite, a hydrated sodium calcium borate mineral with the chemical formula $\text{NaCaB}_5\text{O}_6(\text{OH})_6 \cdot 5\text{H}_2\text{O}$, is a naturally occurring material renowned for its unique fiber optic properties.^{[1][2][3][4]} This phenomenon, often demonstrated in the well-known "TV rock" specimens, arises from the mineral's internal structure, which consists of parallel fibrous crystals. These natural fibers act as light pipes, transmitting light and images along their length with remarkable clarity through total internal reflection.^{[1][5][6]} While this intrinsic property has made **ulexite** a popular tool for educational demonstrations, its application in advanced materials science remains a field with significant untapped potential.

These application notes provide a comprehensive overview of the known properties of **ulexite** relevant to its fiber optic applications and explore its emerging uses in materials science, particularly in the development of novel composite materials and radiation shielding technologies. The information is intended for researchers, scientists, and professionals in materials science and engineering who are interested in leveraging the unique optical and chemical properties of this mineral.

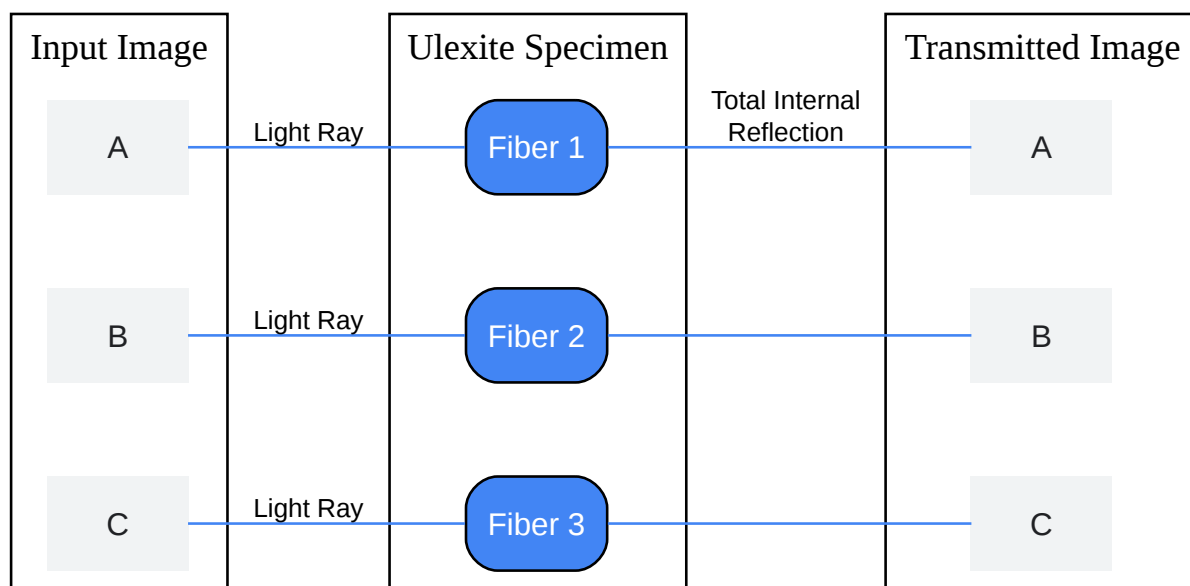
Physical and Optical Properties of Ulexite

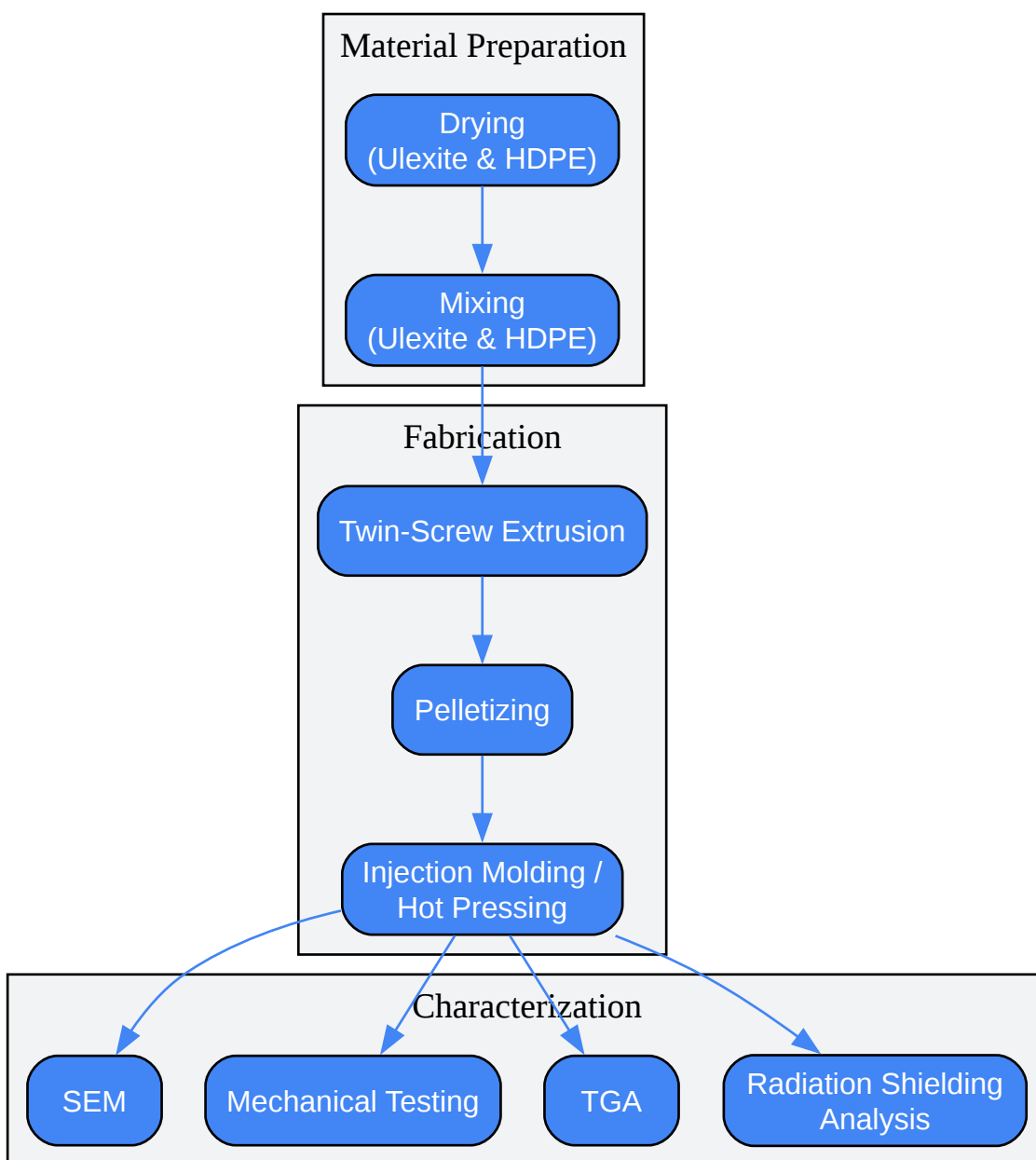
Ulexite's utility in materials science is fundamentally linked to its distinct physical and optical characteristics. A summary of these properties is presented in the table below, compiled from various mineralogical and scientific sources.

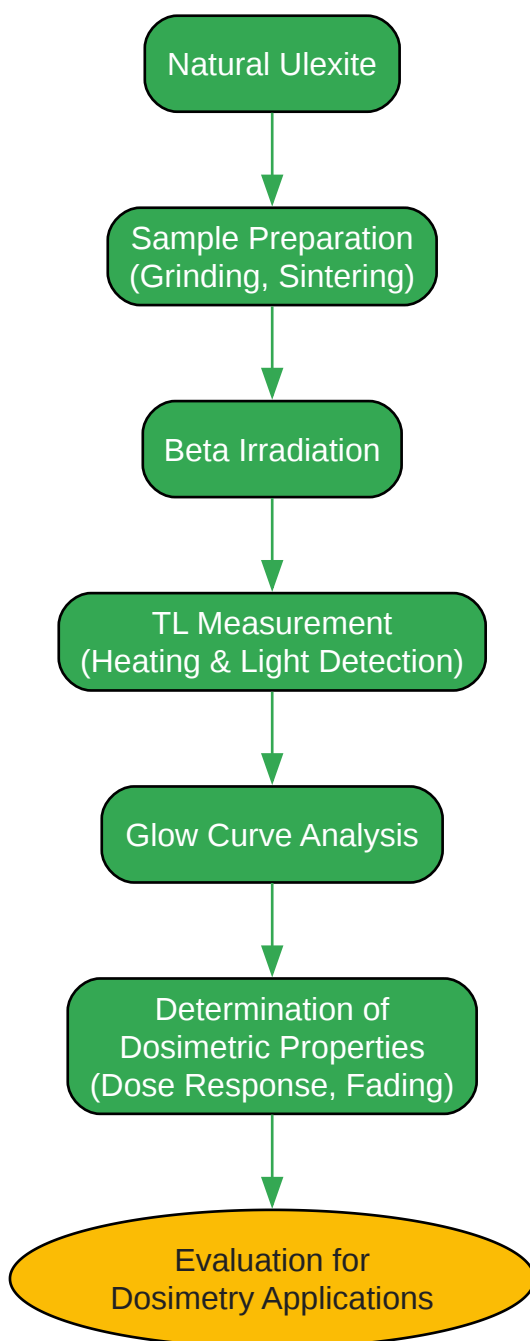
Property	Value	Citation(s)
Chemical Formula	$\text{NaCaB}_5\text{O}_6(\text{OH})_6 \cdot 5\text{H}_2\text{O}$	[1][4]
Crystal System	Triclinic	[1]
Crystal Habit	Acicular to fibrous, often in compact parallel or radiating masses	[1][7]
Refractive Index	$n_\alpha = 1.491\text{--}1.496$, $n_\beta = 1.504\text{--}1.506$, $n_\gamma = 1.519\text{--}1.520$	[1]
Birefringence	$\delta = 0.028$	[1]
Mohs Hardness	2.5	[1][4]
Specific Gravity	1.95 - 1.96 g/cm ³	[1]
Luster	Vitreous to silky	[4]
Transparency	Transparent to translucent	[4]
Solubility	Slightly soluble in water	[1]

Diagram 1: The "TV Rock" Phenomenon

The following diagram illustrates the principle behind **ulexite**'s image-transmitting capability.







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